

A Comprehensive Guide to the Proper Disposal of Resorcinol-13C6

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Compound of Interest

Compound Name: *Resorcinol-13C6*

CAS No.: 953390-31-3

Cat. No.: B1313777

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For the modern researcher, the integration of stable isotope-labeled compounds like **Resorcinol-13C6** is pivotal for groundbreaking work in metabolic studies, drug development, and environmental science.[1][2] The non-radioactive nature of Carbon-13 ensures these powerful tracers can be used with enhanced safety, circumventing the complexities of radioactive waste management.[1][2][3][4] However, the chemical hazards inherent to the resorcinol moiety demand a rigorous and informed approach to waste disposal. This guide provides a comprehensive, step-by-step framework for the safe and compliant disposal of **Resorcinol-13C6**, ensuring the protection of both laboratory personnel and the environment.

Understanding the Hazard Profile of Resorcinol-13C6

The isotopic labeling of Resorcinol with Carbon-13 (^{13}C) does not alter its chemical properties or inherent hazards.[1] Therefore, the disposal protocol for **Resorcinol-13C6** is governed by the toxicological and environmental profile of unlabeled resorcinol.

Resorcinol is classified as a hazardous substance characterized by the following:

- Acute Toxicity: Harmful if swallowed.[5][6]
- Skin and Eye Irritation: Causes skin and serious eye irritation.[5][6]
- Environmental Hazard: Very toxic to aquatic life.[5][6][7]
- Regulatory Status: Listed as a hazardous waste by the U.S. Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA) with the waste code U201.[6][8]

Due to its environmental toxicity, it is imperative that **Resorcinol-13C6** waste is not disposed of down the drain or in regular trash.[5][7]

Core Principles of Resorcinol-13C6 Waste Management

The cornerstone of proper disposal is adherence to the "cradle-to-grave" principle of hazardous waste management as mandated by RCRA.[9][10] This means that the generator of the waste is responsible for its safe handling from the point of generation to its final disposal.

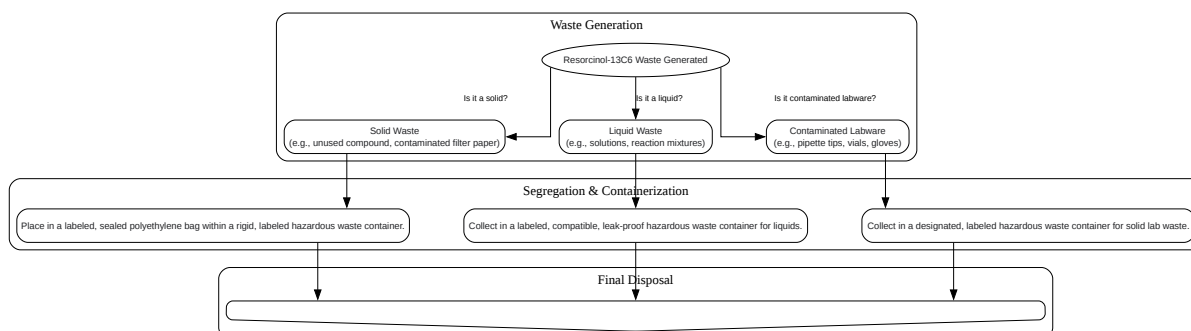
Key considerations for all **Resorcinol-13C6** waste streams:

- Segregation: Never mix **Resorcinol-13C6** waste with non-hazardous waste. Furthermore, avoid mixing it with incompatible chemicals. Resorcinol is incompatible with strong oxidizing agents, strong acids, bases, and certain metals.[5]
- Labeling: All waste containers must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Resorcinol-13C6**"
 - The EPA hazardous waste code: U201
 - The specific hazards (e.g., "Toxic," "Environmental Hazard")

- The accumulation start date
- Containerization: Use appropriate, leak-proof, and chemically compatible containers. For solid waste, a securely sealed polyethylene bag placed inside a rigid, labeled container is recommended. For liquid waste, use a labeled, screw-cap bottle, ensuring it is compatible with the solvent used.
- Storage: Store waste in a designated satellite accumulation area within the laboratory. This area should be secure, well-ventilated, and away from sources of ignition.^[5]

Step-by-Step Disposal Procedures

The specific disposal procedure will vary depending on the form of the **Resorcinol-13C6** waste. The following decision-making workflow provides a visual guide to the proper disposal path.



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Caption: Decision workflow for the proper disposal of **Resorcinol-13C6** waste streams.

Solid Resorcinol-13C6 Waste

This category includes pure, unused **Resorcinol-13C6**, as well as materials heavily contaminated with the solid compound (e.g., weighing paper, contaminated spatulas).

Protocol:

- Personal Protective Equipment (PPE): At a minimum, wear a lab coat, safety glasses, and nitrile gloves.
- Containment: Carefully transfer the solid waste into a primary container, such as a sealable polyethylene bag.
- Secondary Containment: Place the sealed bag into a larger, rigid, and clearly labeled hazardous waste container for solid chemical waste.
- Labeling: Ensure the outer container is labeled with "Hazardous Waste," "**Resorcinol-13C6**," "RCRA Waste Code: U201," and the accumulation start date.
- Storage: Store the container in your designated satellite accumulation area.
- Disposal: Contact your institution's Environmental Health and Safety (EHS) department for pickup and disposal by a licensed hazardous waste contractor.

Liquid Resorcinol-13C6 Waste

This includes solutions containing **Resorcinol-13C6**, such as reaction mixtures or stock solutions.

Protocol:

- PPE: Wear appropriate PPE, including a lab coat, chemical splash goggles, and suitable gloves.

- **Container Selection:** Choose a chemically compatible, leak-proof container with a secure screw cap. The container must be appropriate for the solvent used (e.g., a glass bottle for organic solvents).
- **Waste Collection:** Carefully pour the liquid waste into the designated container, using a funnel to prevent spills. Do not overfill the container; leave at least 10% headspace to allow for expansion.
- **Labeling:** Immediately label the container with "Hazardous Waste," the full chemical names of all components (including solvents), their approximate concentrations, "**Resorcinol-13C6**," "RCRA Waste Code: U201," and the accumulation start date.
- **Storage:** Securely cap the container and store it in your satellite accumulation area, preferably within secondary containment (e.g., a chemical-resistant tray).
- **Disposal:** Arrange for pickup through your institution's EHS department.

Contaminated Laboratory Supplies

This waste stream includes items with trace contamination of **Resorcinol-13C6**, such as gloves, pipette tips, and empty vials.

Protocol:

- **PPE:** Handle all contaminated items with appropriate PPE.
- **Segregation:** Collect these items in a designated hazardous waste container for solid laboratory waste. This is often a labeled, lined cardboard box or a rigid plastic container.
- **Labeling:** The container must be clearly labeled as "Hazardous Waste" and should specify the primary contaminant, "**Resorcinol-13C6**," and the RCRA waste code "U201."
- **Storage:** Keep the container closed when not in use and store it in the satellite accumulation area.
- **Disposal:** Once the container is full, arrange for its disposal through your EHS department.

Quantitative Data Summary

Parameter	Value	Source(s)
RCRA Hazardous Waste Code	U201	[6][8]
Oral LD50 (Rat)	301 mg/kg	
Dermal LD50 (Rabbit)	3360 mg/kg	
Aquatic Toxicity (Daphnia magna, 21-day NOEC)	172 µg/L	[11]
Log Kow	0.8	[10]

Conclusion

The responsible management of chemical waste is a fundamental aspect of laboratory safety and environmental stewardship. While **Resorcinol-13C6** is a valuable tool for scientific advancement due to its stable isotopic label, its inherent chemical hazards necessitate a disposal protocol that is both rigorous and compliant with all applicable regulations. By following the procedures outlined in this guide, researchers can ensure the safe and proper disposal of **Resorcinol-13C6** waste, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific waste management policies and EHS department for guidance.

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